

Isomers of mercaptopropanol and their properties

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Compound of Interest

Compound Name: 2-Mercaptopropanol

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An In-depth Technical Guide to the Isomers of Mercaptopropanol: Properties, Protocols, and Applications

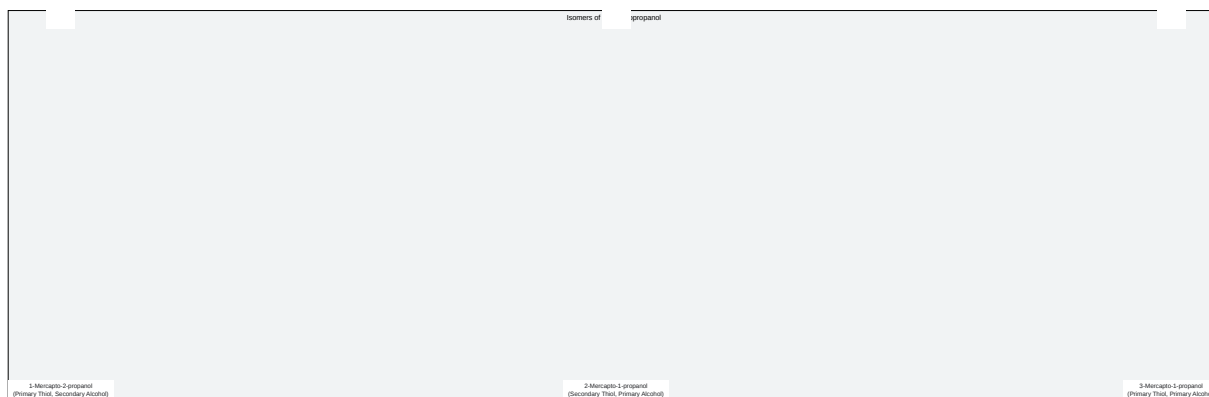
Introduction

Mercaptopropanol (C_3H_8OS) is a bifunctional organic molecule containing both a thiol ($-SH$) and a hydroxyl ($-OH$) group. This structure allows for a variety of chemical reactions and applications, making it a compound of interest for researchers, scientists, and professionals in drug development. The specific location of the thiol and hydroxyl groups on the three-carbon propane backbone gives rise to three constitutional isomers: 1-mercapto-2-propanol, 2-mercapto-1-propanol, and 3-mercapto-1-propanol. Understanding the distinct properties and reactivities of these isomers is critical for their effective application in chemical synthesis, materials science, and pharmacology.

This technical guide provides a comprehensive overview of the isomers of mercaptopropanol, detailing their chemical and physical properties, relevant experimental protocols for their synthesis and analysis, and their applications, particularly within the scientific and drug development fields.

Isomers of Mercaptopropanol

The three constitutional isomers of mercaptopropanol are distinguished by the positions of the hydroxyl and thiol functional groups on the propane chain.



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Caption: Constitutional isomers of mercaptopropanol.

Physicochemical Properties

The positioning of the functional groups significantly influences the physical and chemical properties of each isomer, such as boiling point, density, and reactivity. A summary of these properties is presented below.

Property	1-Mercapto-2-propanol	2-Mercapto-1-propanol	3-Mercapto-1-propanol
CAS Number	1068-47-9[1]	3001-64-7[2][3]	19721-22-3[4][5]
Molecular Formula	C ₃ H ₈ OS[6][7]	C ₃ H ₈ OS[2][8][9]	C ₃ H ₈ OS[4][5]
Molecular Weight	92.16 g/mol [6]	92.16 g/mol [3][9]	92.16 g/mol [5][10][11]
Boiling Point	58-60 °C at 17 mmHg[1][6]	60-62 °C at 12 Torr[3]	186.2 °C at 760 mmHg[4]; 81-82 °C at 10 mmHg[5][11][12]
Density	1.048 g/mL at 25 °C[1][6]	1.024 g/cm ³ (Predicted)[3]	1.067 g/mL at 20 °C[5][11][13]
Refractive Index (n _{20/D})	1.486[1][6]	N/A	1.495[5][11][13]
pKa	N/A	10.08 ± 0.10 (Predicted)[2][3]	10.05 ± 0.10 (Predicted)[4][5]
Flash Point	63 °C (145.4 °F)[1]	N/A	85 °C (185 °F)[5][11][13]
LogP (XLogP3-AA)	0.3[7]	0.3[9]	0.2[10]
Appearance	Colorless to light yellow liquid[6]	Colorless to light yellow liquid[3]	Clear colorless liquid[4][5]

Experimental Protocols

Synthesis of 3-Mercapto-1-propanol

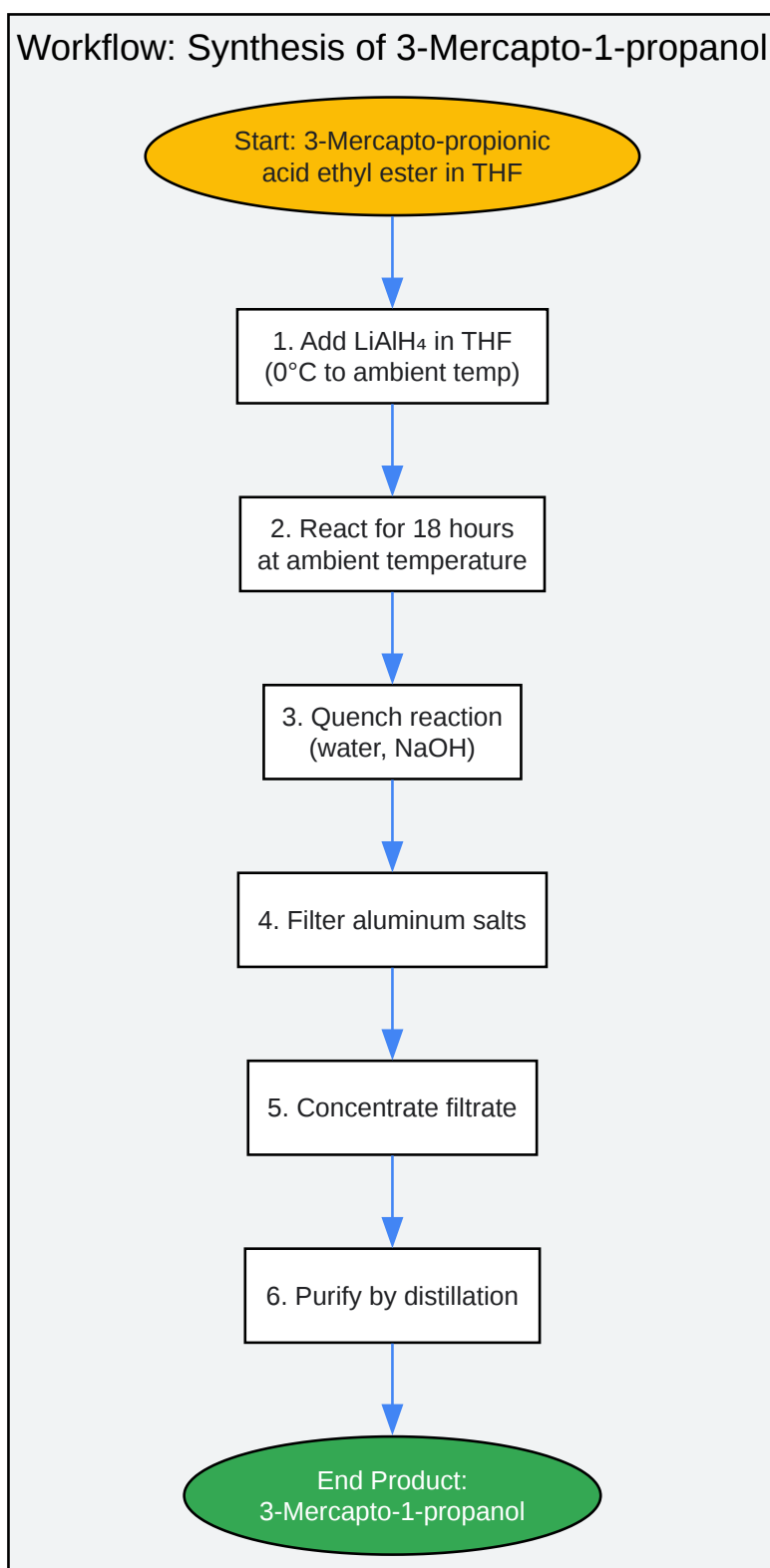
A common laboratory synthesis of 3-mercapto-1-propanol involves the reduction of 3-mercapto-propionic acid ethyl ester.

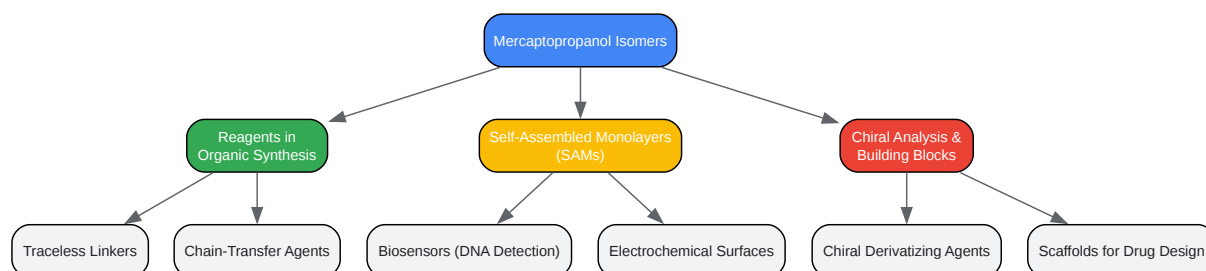
- Reaction: Reduction of an ester to an alcohol.
- Reagent: Lithium aluminium hydride (LiAlH₄) is a strong reducing agent suitable for this conversion.[4]

- Solvent: Tetrahydrofuran (THF) is typically used as the solvent.[\[4\]](#)
- Procedure Outline:
 - Dissolve 3-mercapto-propionic acid ethyl ester in anhydrous THF under an inert atmosphere (e.g., nitrogen or argon).
 - Slowly add a solution of LiAlH_4 in THF to the reaction mixture, typically at a reduced temperature (e.g., $0\text{ }^\circ\text{C}$) to control the exothermic reaction.
 - After the addition is complete, allow the reaction to proceed at ambient temperature for a specified time (e.g., 18 hours).[\[4\]](#)
 - Carefully quench the reaction by the sequential addition of water and a sodium hydroxide solution.
 - Filter the resulting aluminum salts and wash with THF.
 - The filtrate, containing the product, is then concentrated under reduced pressure.
 - Purify the crude product, typically by distillation, to yield pure 3-mercapto-1-propanol. The reported yield for this method is approximately 84%.[\[4\]](#)

Another patented method avoids the use of pyrophoric LiAlH_4 by reacting a thio-S-acetic acid with allyl alcohol in the presence of a radical generator, followed by hydrolysis to yield 3-mercapto-1-propanol.[\[14\]](#)

Workflow: Synthesis of 3-Mercapto-1-propanol





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